

Application Notes and Protocols for Terpin Monohydrate in Cosmetics and Flavoring

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Compound of Interest

Compound Name: Terpin

Cat. No.: B149876

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Terpin monohydrate, a monocyclic terpene diol, is a versatile ingredient utilized in the cosmetic and food industries for its unique sensory and functional properties. In cosmetics, it is incorporated into skincare products for its purported moisturizing and soothing effects. As a flavoring agent, it imparts a pleasant, characteristic aroma and taste. This document provides detailed application notes and experimental protocols for researchers, scientists, and drug development professionals working with **terpin** monohydrate. It covers its physicochemical properties, formulation guidelines for cosmetic and flavoring applications, and methodologies for its analysis. Additionally, it explores the potential mechanisms of action related to its effects on the skin and interaction with taste receptors.

Physicochemical Properties

A comprehensive understanding of **terpin** monohydrate's properties is essential for its effective application.

Property	Value	Reference
Synonyms	cis-p-Menthane-1,8-diol monohydrate, Terpin Hydrate	[1]
CAS Number	2451-01-6	[1]
Molecular Formula	C ₁₀ H ₂₀ O ₂ ·H ₂ O	[1]
Molecular Weight	190.29 g/mol	[1]
Appearance	Colorless, lustrous crystals or white powder	[2]
Odor	Slight, characteristic odor	[2]
Taste	Slightly bitter	[2]
Melting Point	~103 °C (when dried)	[3]
Solubility	Slightly soluble in water, chloroform, and ether; very soluble in boiling alcohol.	[2][3]

Applications in Cosmetics

Terpin monohydrate is valued in the cosmetic industry for its potential to enhance skin hydration and provide a soothing sensation.[4]

Functional Uses

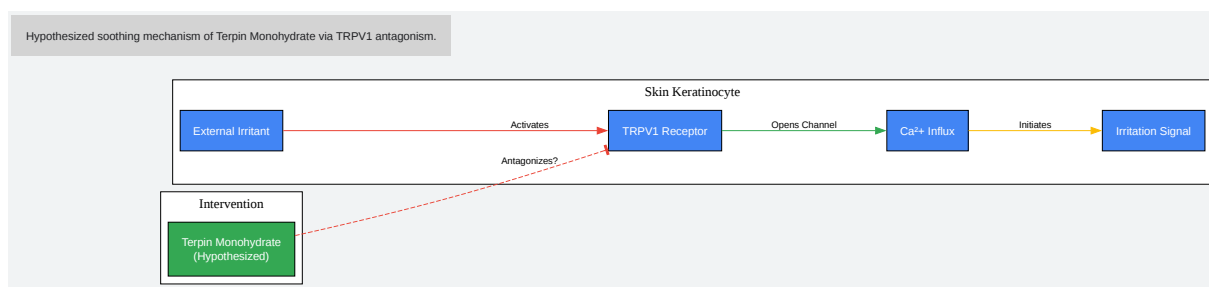
- **Moisturizing Agent:** **Terpin** monohydrate is incorporated into formulations to help enhance skin hydration.[4]
- **Soothing Agent:** It is used in products intended to have a calming effect on the skin.[4]
- **Fragrance Ingredient:** Its pleasant aroma contributes to the sensory experience of cosmetic products.[1]

Recommended Concentration

Based on patent literature for therapeutic suspensions, a concentration range of 0.3% to 10% w/v has been documented, with 1.7% being a preferred concentration.[5] However, the optimal concentration in a cosmetic formulation will depend on the specific product type, desired effect, and overall formulation composition.

Signaling Pathway for Soothing Effect (Hypothesized)

The soothing effect of certain cosmetic ingredients is sometimes attributed to their interaction with sensory receptors in the skin. One such receptor is the Transient Receptor Potential Vanilloid 1 (TRPV1), which is involved in mediating sensations of heat and pain.[6][7] It is hypothesized that some soothing agents may act as TRPV1 antagonists, thereby reducing the signaling that leads to irritation. While direct evidence for **terpin** monohydrate's interaction with TRPV1 is not yet established, this remains a plausible area for investigation.



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Caption: Hypothesized soothing mechanism of **Terpin** Monohydrate via TRPV1 antagonism.

Applications in Flavoring

Terpin monohydrate is used in the food industry to impart a pleasant aroma and flavor to a variety of products, including candies and baked goods.[4]

Functional Uses

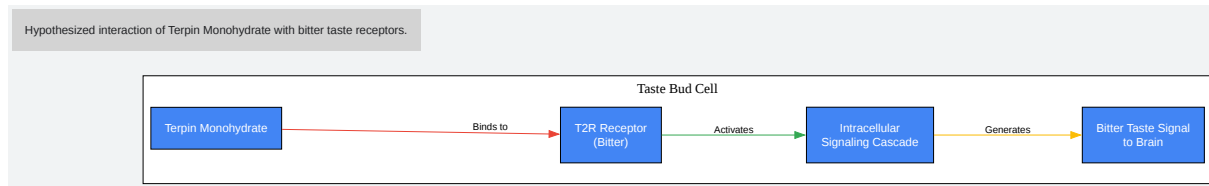
- Flavoring Agent: Adds a characteristic green, soapy, and cucumber/melon-like flavor with a fatty nuance.[8]
- Aroma Agent: Contributes a pleasant, slightly characteristic odor.[2]

Regulatory Status and Usage Levels

While a specific FEMA GRAS (Generally Recognized as Safe) notification for **terpin** monohydrate (p-menthane-1,8-diol monohydrate) was not found, related terpene compounds have been evaluated. For example, 8-p-menthene-1,2-diol is listed as FEMA GRAS with typical use levels in beverages ranging from 0.1 to 1 ppm.[9] It is recommended to adhere to good manufacturing practices and to conduct safety assessments for the intended use and concentration.

Taste Receptor Interaction (Hypothesized)

The perception of taste is mediated by specific taste receptors. Sweet tastes are primarily detected by the T1R2/T1R3 heterodimer G protein-coupled receptor.[10] **Terpin** monohydrate has a slightly bitter taste, which would involve interaction with the T2R family of bitter taste receptors. The specific T2R receptor(s) that may be activated by **terpin** monohydrate have not been identified. Molecular docking studies could be employed to predict the binding affinity of **terpin** monohydrate to various T2R receptor models.



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Caption: Hypothesized interaction of **Terpin** Monohydrate with bitter taste receptors.

Experimental Protocols

Formulation of an Oil-in-Water (O/W) Cosmetic Emulsion

This protocol provides a general guideline for incorporating **terpin** monohydrate into a basic O/W cream.

Materials:

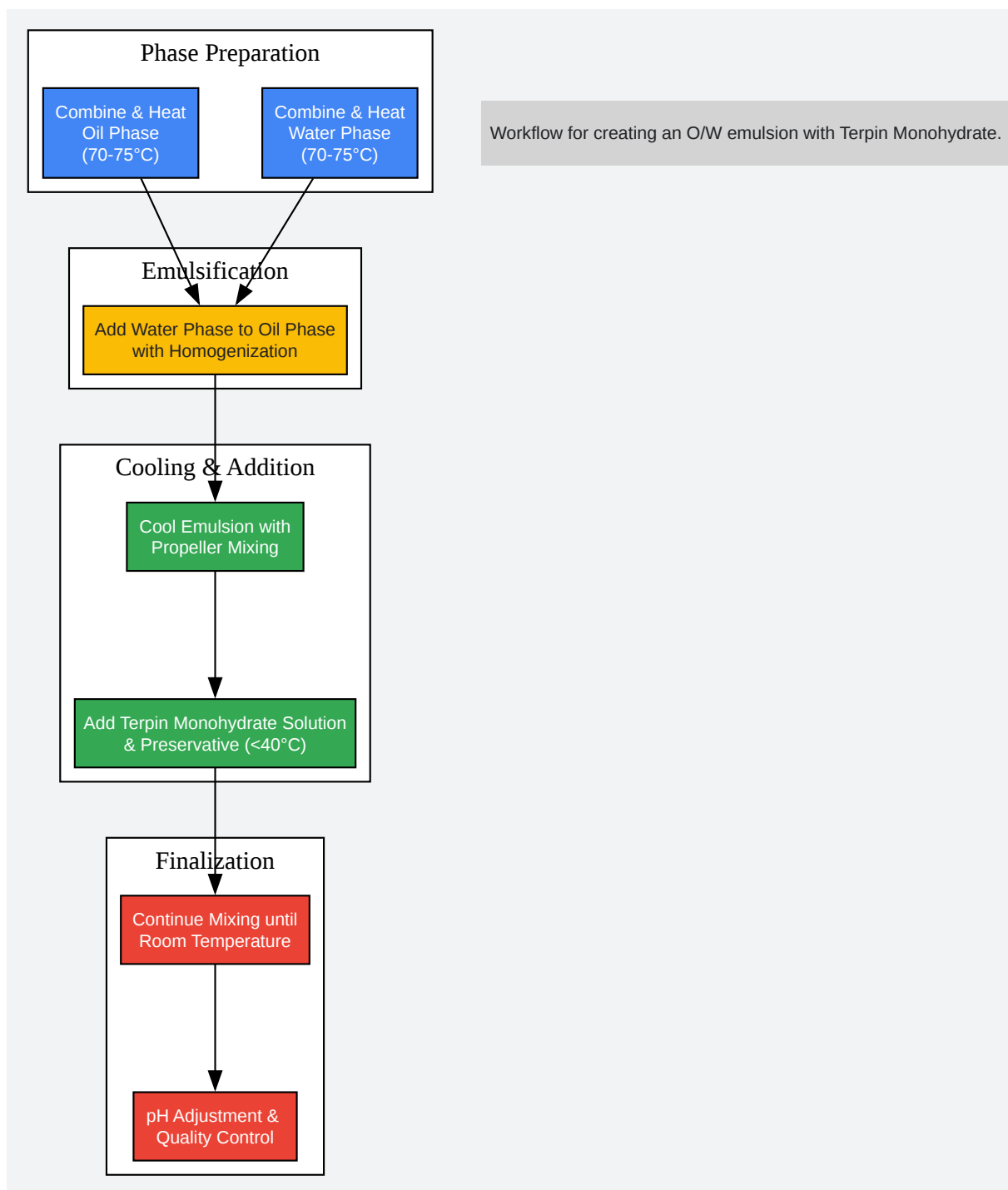
- Oil Phase:

- Cetearyl Alcohol (and) Ceteareth-20 (Emulsifying Wax NF): 5.0%
- Cetyl Alcohol: 2.0%
- Caprylic/Capric Triglyceride: 10.0%
- Water Phase:
 - Deionized Water: q.s. to 100%
 - Glycerin: 3.0%
- Active Phase:
 - **Terpin** Monohydrate: 1.7%
 - Propylene Glycol (or other suitable solvent): 5.0%
- Preservative System:
 - Phenoxyethanol (and) Ethylhexylglycerin: 1.0%

Procedure:

- Preparation of Phases:
 - In a heat-resistant beaker, combine the oil phase ingredients. Heat to 70-75°C with gentle stirring until all components are melted and uniform.
 - In a separate heat-resistant beaker, combine the water and glycerin. Heat to 70-75°C with stirring.
- Emulsification:
 - Slowly add the water phase to the oil phase while homogenizing at a moderate speed.
 - Continue homogenization for 5-10 minutes to form a stable emulsion.
- Cooling:

- Begin cooling the emulsion while stirring with a propeller mixer at a low to medium speed.
- Addition of Active and Preservative:
 - In a separate small beaker, dissolve the **terpin** monohydrate in propylene glycol. Gentle warming may be required.
 - Once the emulsion has cooled to below 40°C, add the **terpin** monohydrate solution and the preservative system.
 - Continue stirring until the cream is uniform and has reached room temperature.
- Final Adjustments:
 - Check the pH and adjust if necessary to the desired range (typically 5.5-6.5 for skin products).



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